

# Safeguarding Your Research: A Comprehensive Guide to Handling Cycluron

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cycluron

Cat. No.: B1210594

[Get Quote](#)

For laboratory professionals engaged in research and development, ensuring a safe environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Cycluron**, a substance formerly used as a pre-emergence herbicide. [1][2] Adherence to these procedural steps will minimize exposure risk and ensure proper disposal, fostering a secure and productive research setting.

## Cycluron: Essential Data for Safe Handling

Understanding the fundamental properties of **Cycluron** is the first step toward safe handling. This table summarizes key quantitative data for quick reference.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>22</sub> N <sub>2</sub> O[1][3][4]
Molecular Weight	198.31 g/mol [1][3][4]
CAS Number	2163-69-1[3][5]
Melting Point	138 °C[3][5]
Flash Point	>100 °C[3][5]
Water Solubility	1.1 g/L at 20 °C[1]
Hazard Codes	Xn (Harmful)[3][5]
Risk Statements	R22: Harmful if swallowed[3][5]
GHS Hazard Statement	H302: Harmful if swallowed[1][2]

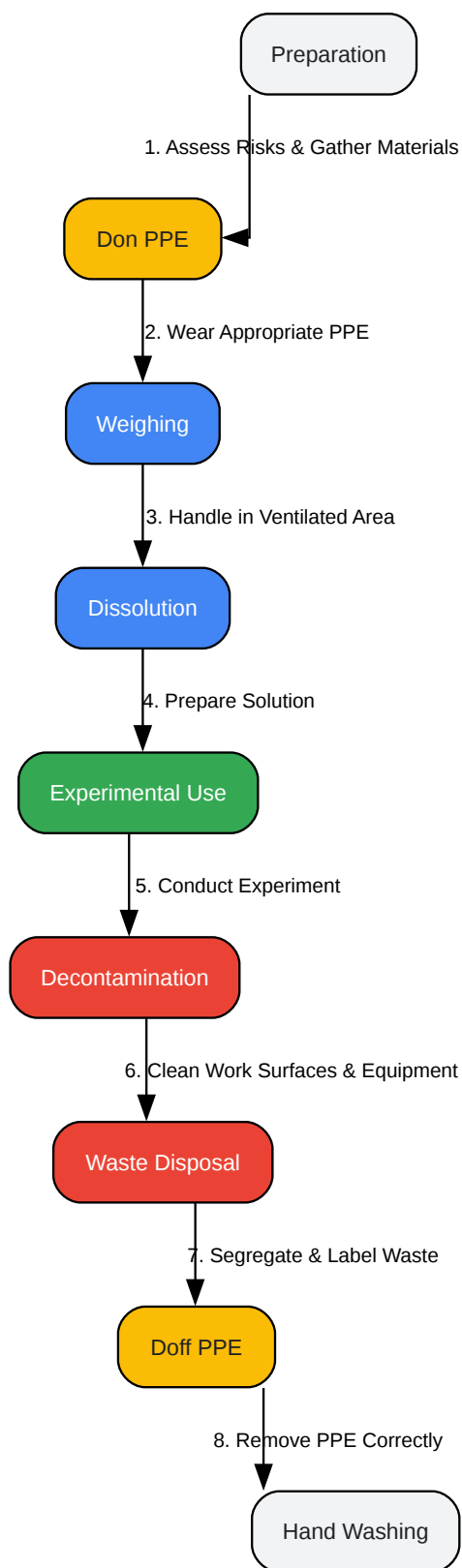
## Personal Protective Equipment (PPE): Your First Line of Defense

The appropriate selection and use of Personal Protective Equipment (PPE) are critical to minimize exposure to **Cycluron**. The following table outlines the recommended PPE for various laboratory activities involving this compound.

Activity	Respiratory Protection	Hand Protection	Eye Protection	Body Protection
Weighing/Handling Solid	Dust mask or respirator if dust is generated.[6]	Chemical-resistant gloves (e.g., nitrile or rubber).[6][7]	Tightly fitting safety goggles with side-shields.[6][8]	Lab coat or chemical-resistant coveralls.[6][7]
Preparing Solutions	Use in a well-ventilated area or fume hood.	Chemical-resistant gauntlet gloves.[9]	Chemical goggles and a face shield.[10]	Chemical-resistant apron over a lab coat or coveralls.[11]
Spill Cleanup	Respirator appropriate for the concentration of the spilled material.	Chemical-resistant gloves.[7]	Tightly fitting safety goggles and a face shield.[6]	Impervious clothing or suit.[6]
Waste Disposal	Appropriate respiratory protection based on the form of the waste.[6]	Chemical-resistant gloves.[6][12]	Tightly fitting safety goggles.[6]	Lab coat or coveralls.[6]

## Operational Plan for Handling Cycluron

A systematic approach to handling **Cycluron** is essential for safety and efficiency. The following workflow provides a step-by-step guide from preparation to disposal.



[Click to download full resolution via product page](#)

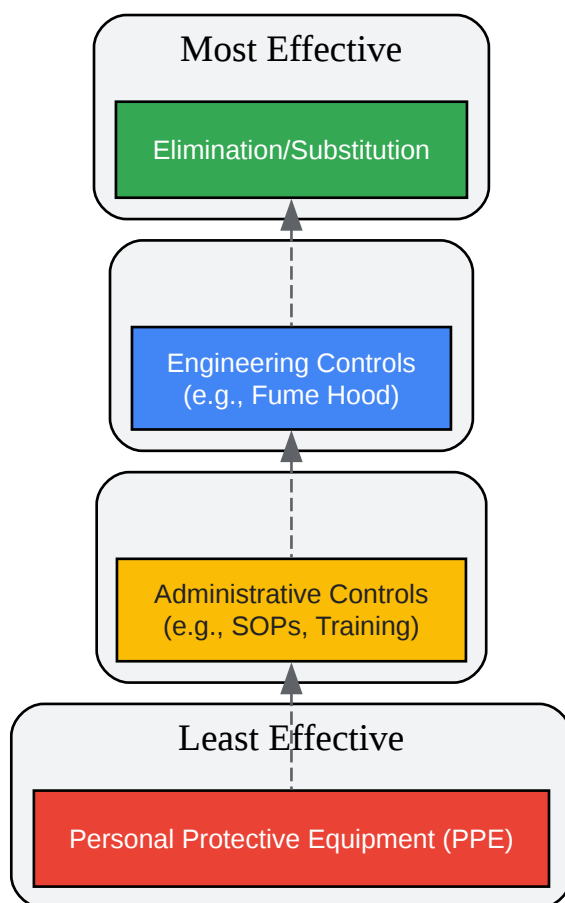
### ***Cycluron Handling Workflow***

## Experimental Protocol: Step-by-Step Guidance

- Preparation: Before handling **Cycluron**, ensure that the Safety Data Sheet (SDS) is readily available and has been reviewed.<sup>[7]</sup> All necessary equipment, including PPE, spill kits, and waste containers, should be assembled.
- Donning PPE: Put on all required PPE as specified in the table above. Inspect gloves for any signs of damage before use.<sup>[8]</sup>
- Weighing: Conduct all weighing operations in a chemical fume hood or other ventilated enclosure to minimize inhalation of any airborne particles.
- Dissolution: When preparing solutions, add **Cycluron** slowly to the solvent to avoid splashing.
- Experimental Use: Handle all solutions containing **Cycluron** with care, avoiding skin and eye contact.<sup>[2]</sup>
- Decontamination: After use, thoroughly decontaminate all work surfaces and equipment with an appropriate cleaning agent.
- Waste Disposal: Dispose of all **Cycluron** waste, including contaminated PPE and empty containers, in accordance with local, state, and federal regulations.<sup>[7][13]</sup> Do not pour waste down the drain.<sup>[13]</sup> Unused pesticides should be disposed of as household hazardous waste.<sup>[12]</sup>
- Doffing PPE: Remove PPE in a manner that avoids contaminating yourself.
- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.

## Hierarchy of Controls for Safe Cycluron Handling

To ensure the highest level of safety, a multi-layered approach known as the "Hierarchy of Controls" should be implemented. This framework prioritizes the most effective control measures.



[Click to download full resolution via product page](#)

### *Hierarchy of Controls*

By implementing these comprehensive safety measures, researchers can confidently handle **Cycluron** while maintaining a secure and compliant laboratory environment.

#### *Need Custom Synthesis?*

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cycluron | C<sub>11</sub>H<sub>22</sub>N<sub>2</sub>O | CID 16554 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Page loading... [guidechem.com]
- 3. Cycluron | CAS 2163-69-1 | Chemical-Suppliers [chemical-suppliers.eu]
- 4. Cycluron | CymitQuimica [cymitquimica.com]
- 5. CYCLURON CAS#: 2163-69-1 [amp.chemicalbook.com]
- 6. benchchem.com [benchchem.com]
- 7. cdn.chemservice.com [cdn.chemservice.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
- 10. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 11. MSU Extension | Montana State University [apps.msuextension.org]
- 12. Disposal of Pesticides [npic.orst.edu]
- 13. epa.gov [epa.gov]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Cycluron]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210594#personal-protective-equipment-for-handling-cycluron]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)